Spectroscopic Analysis of 3-Chloro-2-methylbenzyl Alcohol: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(3-Chloro-2-methylphenyl)methanol*
CAS No.:	*90369-75-8*
Cat. No.:	*B1356379*

Get Quote

For Immediate Release

This technical guide provides a comprehensive overview of the predicted spectral data for 3-Chloro-2-methylbenzyl alcohol, a valuable building block in organic synthesis. The document is intended for researchers, scientists, and professionals in drug development, offering a detailed analysis of its expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

Chemical Structure and Properties

3-Chloro-2-methylbenzyl alcohol

- Chemical Formula: C_8H_9ClO
- Molecular Weight: 156.61 g/mol
- CAS Number: 90369-75-8

© 2026 BenchChem. All rights reserved.

- Structure:

Predicted Spectral Data

Due to the limited availability of experimental spectra for 3-Chloro-2-methylbenzyl alcohol, the following data are predicted based on the analysis of structurally similar compounds, including 3-methylbenzyl alcohol, 4-chlorobenzyl alcohol, and 2-methylbenzyl alcohol.

Table 1: Predicted ^{1}H NMR Spectral Data

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~7.3 - 7.1	m	3H	Aromatic Protons
~4.6	s	2H	-CH_2OH
~2.4	s	3H	-CH_3
~2.0 (broad)	s	1H	-OH

Table 2: Predicted ^{13}C NMR Spectral Data

Chemical Shift (δ, ppm)	Assignment
~138	C-Cl
~136	C-CH_3
~130 - 125	Aromatic CH
~63	-CH_2OH
~19	-CH_3

Table 3: Predicted IR Spectral Data

© 2026 BenchChem. All rights reserved.

Wavenumber (cm^{-1})	Intensity	Assignment
3400 - 3200	Strong, Broad	O-H Stretch (Alcohol)
3100 - 3000	Medium	C-H Stretch (Aromatic)
2950 - 2850	Medium	C-H Stretch (Aliphatic)
1600 - 1450	Medium-Strong	C=C Stretch (Aromatic Ring)
1050 - 1000	Strong	C-O Stretch (Primary Alcohol)
800 - 600	Strong	C-Cl Stretch

Table 4: Predicted Mass Spectrometry Data

m/z Ratio	Relative Intensity	Assignment
156/158	High	$[M]^+$, Molecular ion (with ^{35}Cl/^{37}Cl isotopes)
141/143	Medium	$[M-CH_3]^+$
125	High	$[M-CH_2OH]^+$
91	Medium	$[C_7H_7]^+$ (Tropylium ion)

Experimental Protocols

The following are generalized experimental protocols for the acquisition of spectral data. Specific parameters may need to be optimized for the particular instrument and sample.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Sample Preparation: Dissolve approximately 5-10 mg of 3-Chloro-2-methylbenzyl alcohol in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a 5 mm NMR tube.
- Instrumentation: Utilize a 300-500 MHz NMR spectrometer.
- ^1H NMR Acquisition:
  - Acquire a one-dimensional proton spectrum.

© 2026 BenchChem. All rights reserved.

- Set a spectral width of approximately 12 ppm.
- Use a pulse angle of 30-45 degrees.
- Employ a relaxation delay of 1-2 seconds.
- Signal average for 16-64 scans to improve the signal-to-noise ratio.

- ^{13}C NMR Acquisition:
  - Acquire a one-dimensional carbon spectrum with proton decoupling.
  - Set a spectral width of approximately 220 ppm.
  - Use a pulse angle of 45-60 degrees.
  - Employ a relaxation delay of 2-5 seconds.
  - Signal average for 1024 or more scans.

Infrared (IR) Spectroscopy:

- Sample Preparation:
  - Solid (KBr Pellet): Mix a small amount of the solid sample with dry potassium bromide (KBr) powder and press into a thin, transparent pellet.
  - Solid (Thin Film): Dissolve the sample in a volatile solvent, deposit the solution onto a salt plate (e.g., NaCl, KBr), and allow the solvent to evaporate.
- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
  - Record a background spectrum of the empty sample compartment or the pure KBr pellet.
  - Place the sample in the beam path and record the sample spectrum.

© 2026 BenchChem. All rights reserved.

- Typically, 16-32 scans are co-added to obtain a high-quality spectrum in the range of 4000-400 cm^{-1}.

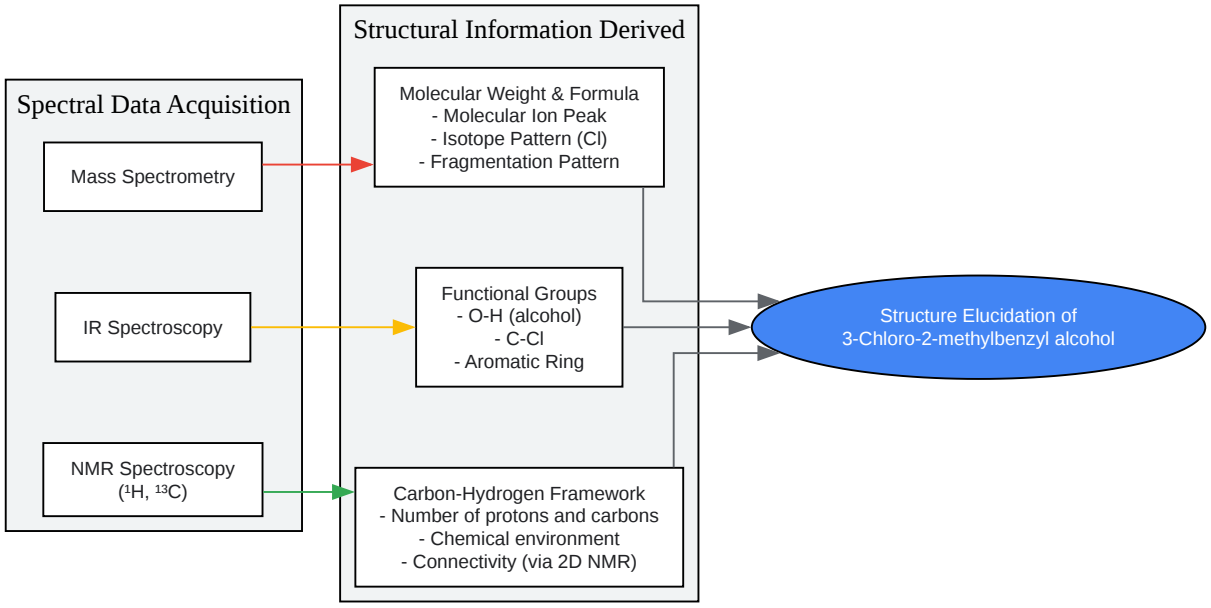
Mass Spectrometry (MS):

- Sample Introduction: Introduce a dilute solution of the sample into the mass spectrometer via a suitable ionization source. Electron Ionization (EI) is a common method for this type of molecule.
- Instrumentation: Employ a mass spectrometer, such as a Gas Chromatograph-Mass Spectrometer (GC-MS) or a standalone instrument with a direct insertion probe.
- Data Acquisition (EI mode):
  - Set the electron energy to 70 eV.
  - Scan a mass range appropriate for the expected molecular weight (e.g., m/z 40-300).
  - The resulting mass spectrum will show the molecular ion and characteristic fragment ions.

Data Interpretation Workflow

The following diagram illustrates the logical workflow for elucidating the structure of 3-Chloro-2-methylbenzyl alcohol using the combined spectral data.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for Structural Elucidation.

- To cite this document: BenchChem. [Spectroscopic Analysis of 3-Chloro-2-methylbenzyl Alcohol: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1356379/docs#spectroscopic-analysis-of-3-chloro-2-methylbenzyl-alcohol-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.